

phenolphthalin CAS number and molecular weight

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Compound of Interest		
Compound Name:	Phenolphthalin	
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An In-depth Technical Guide to Phenolphthalein

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of phenolphthalein, a widely recognized phthalein dye. The document details its chemical properties, mechanisms of action, and key applications in laboratory and industrial settings, with a focus on information relevant to researchers, scientists, and professionals in drug development. The synonym "phenolphthalin" is sometimes used to refer to this compound.

Core Chemical and Physical Data

A summary of the key quantitative data for phenolphthalein is presented below for easy reference.



Property	Value
CAS Number	77-09-8
Molecular Formula	C20H14O4
Molecular Weight	318.32 g/mol
Appearance	White to yellowish-white crystalline powder
Solubility	Slightly soluble in water; soluble in ethanol, ether
Melting Point	258-263 °C
pH Transition Range	pH 8.2 (colorless) to pH 10.0 (pink/fuchsia)[1][2] [3][4]

Mechanism of Action as a pH Indicator

Phenolphthalein is extensively used as an indicator in acid-base titrations due to its distinct color change that is dependent on the pH of the solution.[1][2][3][5] This change in color is a result of structural rearrangements of the molecule.

- Acidic to Neutral Conditions (pH < 8.2): In acidic and neutral solutions, phenolphthalein exists in its nonionized lactone form, which is colorless.[1][3][5]
- Basic Conditions (pH 8.2 10.0): As the pH increases and the solution becomes basic, the lactone ring opens, and the molecule is doubly deprotonated to form a quinoid structure.[1]
 [3] This new form has an extended conjugated system, which allows it to absorb light in the visible spectrum, resulting in a pink to fuchsia color.[1]
- Strongly Basic Conditions (pH > 12): In very strongly basic solutions, the pink color of phenolphthalein slowly fades to colorless. This is due to the formation of an In(OH)³⁻ form, which disrupts the conjugated system.[1][5]
- Strongly Acidic Conditions (pH < 0): Under strongly acidic conditions, phenolphthalein can become protonated, leading to an orange coloration.[3][5]

pH-dependent structural forms of phenolphthalein.



Experimental Protocols Preparation of 1% (w/v) Phenolphthalein Indicator Solution

This protocol outlines the preparation of a 1% weight by volume phenolphthalein solution, commonly used in acid-base titrations.

Materials:

- · Phenolphthalein powder
- Ethanol (95% or higher)
- · Distilled water
- Precision balance
- 100 mL beaker
- 50 mL measuring cylinder
- Stirring rod
- 100 mL volumetric flask
- · Storage bottle

Procedure:

- Weigh out 1.0 g of phenolphthalein powder using a precision balance.
- Measure 50 mL of ethanol and transfer it to the 100 mL beaker.
- Add the weighed phenolphthalein powder to the ethanol in the beaker.
- Stir the mixture with a stirring rod until the phenolphthalein is completely dissolved.



- Slowly add distilled water to the beaker to bring the total volume to approximately 90 mL while stirring.
- Carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the final solution to a labeled storage bottle.

Acid-Base Titration Using Phenolphthalein Indicator

This protocol describes the use of phenolphthalein to determine the endpoint of a titration between a strong acid (e.g., HCl) and a strong base (e.g., NaOH).

Materials:

- Standardized solution of NaOH (e.g., 0.1 M)
- Solution of HCl of unknown concentration
- 1% Phenolphthalein indicator solution
- Burette
- Pipette (e.g., 25 mL)
- Erlenmeyer flask
- White tile or paper

Procedure:



- Rinse the burette with a small amount of the NaOH solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette a known volume (e.g., 25.0 mL) of the HCl solution into a clean Erlenmeyer flask.
- Add 2-3 drops of the 1% phenolphthalein indicator solution to the HCl in the flask. The solution should remain colorless.
- Place the Erlenmeyer flask on a white tile or paper under the burette to easily observe the color change.
- Slowly add the NaOH solution from the burette to the HCl solution while constantly swirling the flask.
- As the endpoint is approached, the pink color will start to appear where the NaOH is added and will disappear upon swirling. Add the NaOH dropwise at this stage.
- The endpoint is reached when the addition of a single drop of NaOH solution causes a faint but permanent pink color to persist for at least 30 seconds.[6]
- Record the final burette reading. The volume of NaOH used is the difference between the final and initial readings.
- Repeat the titration at least two more times to obtain concordant results.

Biological Activity and Toxicology Former Use as a Laxative

Phenolphthalein was widely used as a stimulant laxative for over a century.[3][4][5][7] Its laxative effect is due to the stimulation of the intestinal mucosa.[4][8] However, its use in overthe-counter laxatives was discontinued following concerns about its potential carcinogenicity.[3] [5][7]

Carcinogenicity

Studies in experimental animals have provided sufficient evidence for the carcinogenicity of phenolphthalein.[9] Oral exposure to phenolphthalein has been shown to cause tumors in



multiple tissue sites in rats and mice.[9][10] As a result, the International Agency for Research on Cancer (IARC) has classified phenolphthalein as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans".[11] The U.S. National Toxicology Program has also concluded that phenolphthalein is reasonably anticipated to be a human carcinogen.[9]

Metabolism

In the body, phenolphthalein is absorbed from the gastrointestinal tract and undergoes extensive metabolism.[9] The primary metabolite is phenolphthalein glucuronide, which is formed in the intestinal epithelium and liver.[9][11][12] This conjugate is then eliminated primarily in the bile.[9][12]

Other Applications

- Kastle-Meyer Test: A reduced, colorless form of phenolphthalein, known as phenolphthalin, is used in the Kastle-Meyer test to presumptively identify the presence of blood.[5] In the presence of hemoglobin and an oxidizing agent (hydrogen peroxide), phenolphthalin is oxidized back to phenolphthalein, resulting in a pink color.[5]
- Concrete Carbonation Test: The pH sensitivity of phenolphthalein is utilized to test the depth
 of carbonation in concrete.[5][9] Normal concrete has a high pH and will turn pink when a
 phenolphthalein solution is applied, whereas carbonated concrete has a lower pH and will
 remain colorless.[8]
- Disappearing Inks: Phenolphthalein is a component in some disappearing inks, where its
 color change in the presence of a base and subsequent fading due to reaction with
 atmospheric carbon dioxide is exploited.[5][8]

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